

An In-depth Technical Guide to Methyl 2,4,5-trifluorobenzoate

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Compound of Interest

Compound Name: Methyl 2,4,5-trifluorobenzoate

Cat. No.: B1316259

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This technical guide provides a comprehensive overview of **Methyl 2,4,5-trifluorobenzoate**, a significant chemical intermediate in the fields of pharmaceutical and materials science. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis, offering detailed information on its structure, properties, and synthesis.

Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **methyl 2,4,5-trifluorobenzoate**.^[1] Its chemical structure consists of a benzene ring substituted with three fluorine atoms at positions 2, 4, and 5, and a methyl ester group at position 1.

Caption: Chemical structure of **Methyl 2,4,5-trifluorobenzoate**.

Physicochemical and Computed Properties

A summary of the key physicochemical and computed properties of **Methyl 2,4,5-trifluorobenzoate** is presented in the table below. This data is essential for understanding its behavior in chemical reactions and biological systems.

| Property | Value | Source |
|---------------------|--|--------|
| Identifiers | | |
| CAS Number | 20372-66-1 | [1] |
| PubChem CID | 14883312 | [1] |
| InChI | InChI=1S/C8H5F3O2/c1-13-8(12)4-2-6(10)7(11)3-5(4)9/h2-3H,1H3 | [1] |
| InChIKey | WHJMGBFVYCLTFS-UHFFFAOYSA-N | [1] |
| SMILES | <chem>COC(=O)C1=CC(=C(C=C1)F)F</chem> | [1] |
| Physical Properties | | |
| Molecular Formula | C8H5F3O2 | [1] |
| Molecular Weight | 190.12 g/mol | [1] |
| Density | 1.358 g/cm ³ | [2] |
| Boiling Point | 211.7 °C at 760 mmHg | [2] |
| Flash Point | 84.2 °C | [2] |
| Computed Properties | | |
| Monoisotopic Mass | 190.02416388 Da | [1] |
| XlogP | 2.0 | [3] |
| Polar Surface Area | 26.3 Å ² | [1] |

Experimental Protocols

The synthesis of **Methyl 2,4,5-trifluorobenzoate** can be achieved through a two-step process starting from 2,4,5-trifluorobromobenzene. The first step involves the formation of 2,4,5-trifluorobenzoic acid via a Grignard reaction, followed by esterification to yield the final product.

Step 1: Synthesis of 2,4,5-Trifluorobenzoic Acid

A continuous microflow process has been reported for the synthesis of 2,4,5-trifluorobenzoic acid.[4] This method involves the Grignard exchange reaction of 2,4,5-trifluorobromobenzene with a Grignard reagent like ethylmagnesium bromide to form 2,4,5-trifluorophenylmagnesium bromide.[4] This unstable intermediate is then reacted with gaseous carbon dioxide in a falling film microreactor to produce 2,4,5-trifluorobenzoic acid in high yield and purity after an extractive workup.[4]

Step 2: Esterification to **Methyl 2,4,5-trifluorobenzoate**

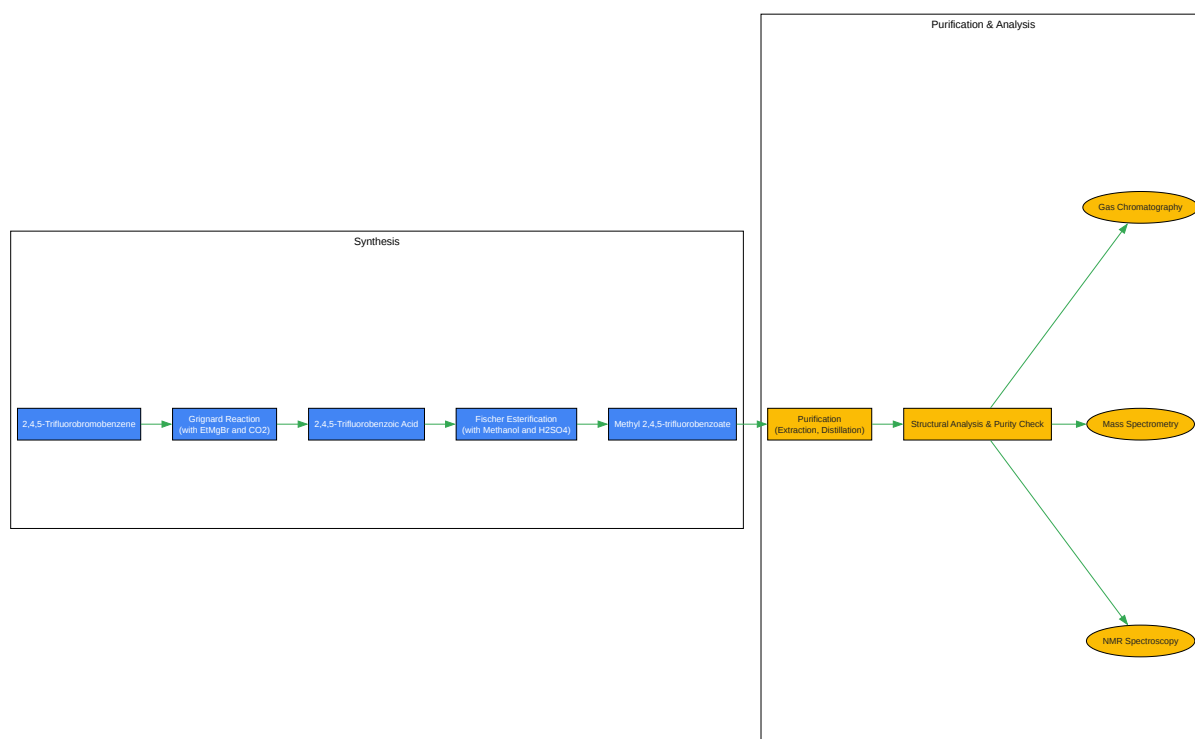
The resulting 2,4,5-trifluorobenzoic acid can be converted to its methyl ester via Fischer esterification. A general protocol for this reaction involves refluxing the carboxylic acid in methanol with a catalytic amount of a strong acid, such as sulfuric acid.[5] The reaction is driven to completion by the excess of methanol, which also serves as the solvent. The product, **Methyl 2,4,5-trifluorobenzoate**, can then be isolated and purified using standard techniques like extraction and distillation.

The identity and purity of the synthesized **Methyl 2,4,5-trifluorobenzoate** can be confirmed using a variety of analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the structure of the molecule by analyzing the chemical shifts and coupling constants of the hydrogen and carbon atoms.[4]
- Mass Spectrometry (MS): Electron ionization mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.[6]
- Gas Chromatography (GC): The purity of the final product can be assessed using gas chromatography, often coupled with a mass spectrometer (GC-MS) for definitive identification of any impurities.[7]

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of **Methyl 2,4,5-trifluorobenzoate**.



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Caption: Workflow for the synthesis and analysis of **Methyl 2,4,5-trifluorobenzoate**.

This guide provides foundational knowledge for researchers and professionals working with **Methyl 2,4,5-trifluorobenzoate**, covering its fundamental characteristics and methodologies

for its preparation and analysis. The provided information is intended to support further research and application development involving this versatile chemical compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 2,4,5-trifluorobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316259#methyl-2-4-5-trifluorobenzoate-structure-and-iupac-name]

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